

# CAS number and molecular weight of Manganese (II) chloride tetrahydrate

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## Compound of Interest

Compound Name: *Manganese (II) chloride hydrate*

Cat. No.: *B7800987*

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## An In-depth Technical Guide to Manganese (II) Chloride Tetrahydrate

For researchers, scientists, and drug development professionals, Manganese (II) chloride tetrahydrate ( $MnCl_2 \cdot 4H_2O$ ) is a versatile inorganic compound with a range of applications in chemical synthesis, molecular biology, and materials science. This guide provides core technical data, experimental protocols, and visualizations to support its use in a laboratory setting.

## Core Identification

- CAS Number: 13446-34-9[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Molecular Weight: 197.91 g/mol [\[1\]](#)[\[5\]](#)

## Physicochemical Properties

A summary of the key quantitative data for Manganese (II) chloride tetrahydrate is presented below for easy reference.

Property	Value	Source(s)
Molecular Formula	$\text{MnCl}_2 \cdot 4\text{H}_2\text{O}$	<a href="#">[2]</a> <a href="#">[5]</a>
Appearance	Rose-colored or pale pink crystalline solid	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Melting Point	58 °C (decomposes)	<a href="#">[1]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Boiling Point	1190 °C (anhydrous)	<a href="#">[1]</a> <a href="#">[9]</a>
Density	2.01 g/cm³	<a href="#">[9]</a>
Solubility in Water	1980 g/L (at 20 °C)	<a href="#">[9]</a>
pH	3.5 - 6.0 (50 g/L solution at 25 °C)	<a href="#">[9]</a>

## Experimental Protocols

Detailed methodologies for key experiments involving Manganese (II) chloride tetrahydrate are provided below.

### Synthesis of Manganese (II) Chloride from Manganese Metal

This protocol outlines the synthesis of Manganese (II) chloride by reacting manganese metal with hydrochloric acid.[\[10\]](#)

Materials:

- Manganese metal (0.05–0.1 g)
- 10 M Hydrochloric acid (HCl)
- 10-mL Erlenmeyer flask
- Boiling stone
- Sand bath

- Desiccator

Procedure:

- Add a boiling stone to a pre-weighed 10-mL Erlenmeyer flask.
- Add approximately 0.05–0.1 g of manganese metal to the flask and record the precise mass.  
[\[10\]](#)
- In a fume hood, carefully add about 1.5 mL of 10 M HCl to the flask.  
[\[10\]](#)
- Allow the reaction to proceed until the manganese metal has completely dissolved, which may take 5 to 15 minutes.  
[\[10\]](#)
- Gently heat the flask on a sand bath to evaporate the excess water and acid, leaving the solid Manganese (II) chloride product.
- Cool the flask in a desiccator to prevent the hygroscopic product from absorbing atmospheric moisture.  
[\[10\]](#)
- Once cooled, weigh the flask containing the final product to determine the actual yield.

## Synthesis of Manganese (II) Chloride from Manganese (IV) Oxide

This alternative synthesis method uses Manganese (IV) oxide as the starting material.  
[\[11\]](#)

Materials:

- Manganese (IV) oxide ( $MnO_2$ )
- Concentrated Hydrochloric acid (HCl)
- Manganese (II) carbonate ( $MnCO_3$ )

Procedure:

- Heat a solution of concentrated hydrochloric acid.

- Slowly add Manganese (IV) oxide to the hot acid. The MnO<sub>2</sub> acts as an oxidizing agent, reacting with the HCl to produce Manganese (II) chloride and chlorine gas.[11]
- Once the initial reaction is complete, add Manganese (II) carbonate to the solution. This will precipitate any iron impurities as iron (III) hydroxide.[11]
- Filter the solution to remove the precipitate.
- Evaporate the water from the filtrate to obtain the Manganese (II) chloride crystals.[11]

## Preparation of a Manganese (II) Chloride Solution in PBS

This protocol describes the dissolution of Manganese (II) chloride tetrahydrate in Phosphate-Buffered Saline (PBS).[12]

### Materials:

- Manganese (II) chloride tetrahydrate
- Phosphate-Buffered Saline (PBS) powder or tablets
- Distilled water
- Magnetic stirrer and stir bar (optional)
- Sterile container

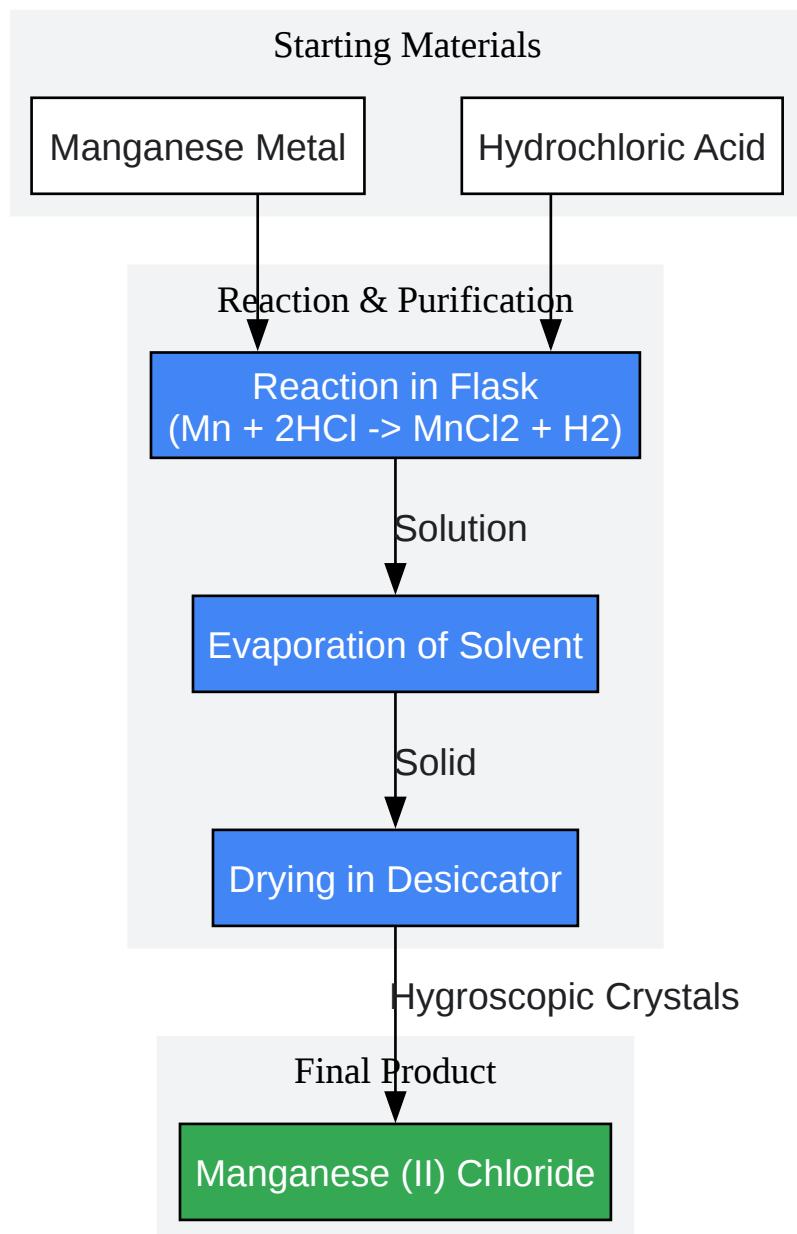
### Procedure:

- Prepare the PBS solution according to the manufacturer's instructions by dissolving the powder or tablets in distilled water.[12]
- Weigh the desired amount of Manganese (II) chloride tetrahydrate.
- Slowly add the weighed compound to the PBS solution while stirring to aid dissolution.[12] A magnetic stirrer can be used for this purpose.
- If necessary, gently warm the solution to ensure complete dissolution, but avoid excessive heat.[12]

- Adjust the final volume with distilled water if needed and verify the pH.
- (Optional) Filter the solution to remove any undissolved particulates.[12]
- Transfer the final solution to a sterile, properly labeled container for storage.[12]

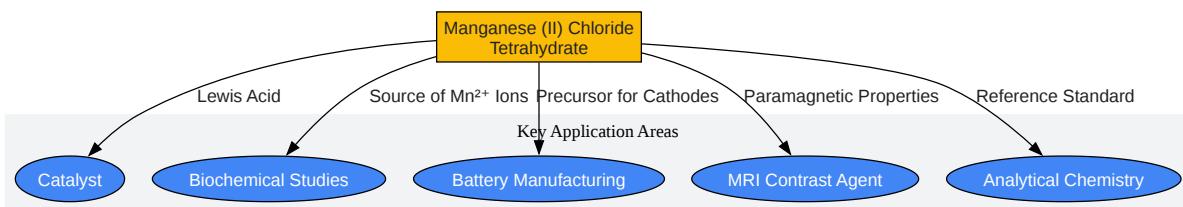
## Visualizations

The following diagrams illustrate key processes and relationships involving Manganese (II) chloride tetrahydrate.



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Caption: Workflow for the synthesis of Manganese (II) chloride.

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Caption: Key research and industrial applications of  $\text{MnCl}_2 \cdot 4\text{H}_2\text{O}$ .

## Applications in Research and Development

Manganese (II) chloride tetrahydrate is a valuable reagent in various scientific fields:

- **Catalysis:** It can act as a catalyst in organic synthesis, such as in the chlorination of organic compounds and polymerization reactions.[1][6]
- **Biochemical and Molecular Biology Research:** It serves as a source of manganese (II) ions, which are essential cofactors for many enzymes.[13][14] It is also used to study the effects of manganese on cellular processes, including its potential neurotoxicity.[14]
- **Materials Science:** The compound is used in the manufacturing of batteries, particularly as a precursor for cathode materials in lithium-ion systems, helping to improve electrochemical performance.[6][13]
- **Medical Imaging:** Due to its paramagnetic properties, it has been investigated and used as an oral MRI contrast agent for the diagnostic evaluation of liver lesions.[15]

- Analytical Chemistry: It is employed as a reference standard and a reagent in various analytical techniques.[\[6\]](#)[\[13\]](#) For instance, it is used in  $^{31}\text{P}$ -NMR to determine the size and lamellarity of phospholipid vesicles.[\[6\]](#)

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